

Solubility of 2'-Hydroxy-3-phenylpropiophenone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2'-Hydroxy-3-phenylpropiophenone

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This technical guide provides an in-depth overview of the solubility of **2'-Hydroxy-3-phenylpropiophenone** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document summarizes the available qualitative information and furnishes a detailed, generalized experimental protocol for determining the solubility of organic compounds. Furthermore, a visualization of a common synthesis pathway for **2'-Hydroxy-3-phenylpropiophenone** is provided to offer a comprehensive profile of this compound.

Data Presentation: Solubility Summary

While precise quantitative solubility values for **2'-Hydroxy-3-phenylpropiophenone** are not readily available in the reviewed literature, several sources provide qualitative descriptions of its solubility in common organic solvents. This information is summarized in the table below. It is important to note that "slightly soluble" indicates that the compound does not dissolve completely in the solvent but does show some degree of dissolution. For a structurally related compound, 2-Hydroxy-4'-(2-hydroxyethoxy)-2-methylpropiophenone, a solubility of approximately 30 mg/mL has been reported in ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide, which may offer a preliminary estimation for **2'-Hydroxy-3-phenylpropiophenone**.

Organic Solvent	Qualitative Solubility
Ethanol	Soluble
Acetone	Soluble
Chloroform	Slightly Soluble[1]
Dichloromethane	Slightly Soluble[1]
Ethyl Acetate	Slightly Soluble[1]
Water	Sparingly Soluble[2]

Experimental Protocols: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a solid organic compound, such as **2'-Hydroxy-3-phenylpropiophenone**, in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Objective: To determine the solubility of **2'-Hydroxy-3-phenylpropiophenone** in a specific organic solvent at a given temperature.

Materials:

- **2'-Hydroxy-3-phenylpropiophenone** (solid)
- Selected organic solvent (e.g., ethanol, acetone, ethyl acetate)
- Analytical balance
- Vials or test tubes with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Syringes

- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

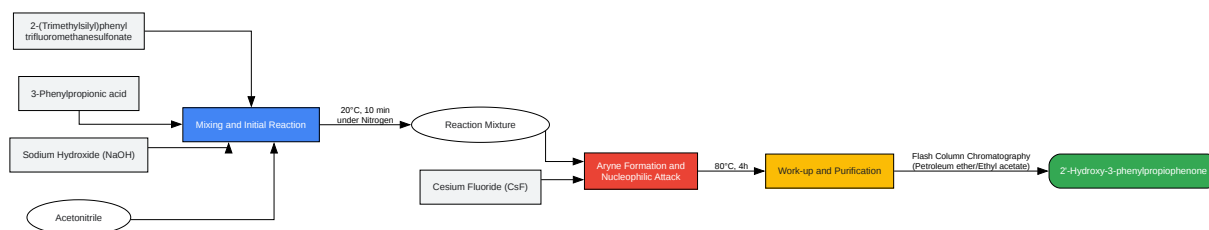
Procedure:

- Preparation of the Saturated Solution:
 - Add an excess amount of solid **2'-Hydroxy-3-phenylpropiophenone** to a vial containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- Sample Collection and Filtration:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed vial to remove any undissolved solid particles.
- Gravimetric Analysis (for non-volatile solutes):
 - Weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the compound.

- Once the solvent is completely removed, weigh the vial again. The difference in weight corresponds to the mass of the dissolved **2'-Hydroxy-3-phenylpropiophenone**.
- Calculate the solubility in g/100 mL or other desired units.
- Instrumental Analysis (HPLC or UV-Vis):
 - Accurately dilute a known volume of the filtered saturated solution with the same organic solvent using volumetric flasks.
 - Prepare a series of standard solutions of **2'-Hydroxy-3-phenylpropiophenone** of known concentrations.
 - Analyze the standard solutions and the diluted sample solution using a calibrated HPLC or UV-Vis spectrophotometer.
 - Construct a calibration curve from the data of the standard solutions.
 - Determine the concentration of **2'-Hydroxy-3-phenylpropiophenone** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility.

Mandatory Visualization: Synthesis of 2'-Hydroxy-3-phenylpropiophenone

The following diagram illustrates a synthetic route for **2'-Hydroxy-3-phenylpropiophenone**. This pathway is a crucial aspect for researchers working with this compound, providing context for its origin and potential impurities.



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Caption: Synthesis workflow for **2'-Hydroxy-3-phenylpropiophenone**.

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